

In-Depth Technical Guide: The Metal Complex Nature of Solvent Orange 62

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Orange 62

Cat. No.: B15287730

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Executive Summary

Solvent Orange 62, identified by C.I. 12714 and CAS number 52256-37-8, is a prominent member of the metal-complex solvent dye class.[1][2][3] This technical guide provides a comprehensive overview of its chemical nature, synthesis, physicochemical properties, and applications. The core of **Solvent Orange 62**'s structure is a 1:2 chromium complex with a monoazo ligand, which imparts exceptional stability and vibrant color.[2] While extensively utilized in industrial applications for its robust performance characteristics, this guide also addresses the toxicological considerations relevant to its potential human and environmental exposure, a critical aspect for drug development professionals. Due to its limited public data in the realm of biological activity, this document focuses on its well-established chemical and physical properties, providing a foundational understanding for scientific and research applications.

Chemical Identity and Structure

Solvent Orange 62 is a coordination complex where a central chromium(III) ion is chelated by two molecules of the monoazo ligand, 2,4-Dihydro-4-[(2-hydroxy-5-nitrophenyl)azo]-5-methyl-2-phenyl-3H-pyrazol-3-one.[4] This 1:2 metal-to-ligand ratio is crucial for the dye's stability and color properties. The coordination typically involves the hydroxyl and azo nitrogen atoms of the ligand, forming a stable octahedral geometry around the chromium ion.

The distinct molecular formulas for the ligand and the final complex are often a source of confusion. The organic ligand has a molecular formula of $C_{16}H_{13}N_5O_4$ and a molecular weight of approximately 339.31 g/mol. The final 1:2 chromium complex, which is what **Solvent Orange 62** consists of, has a molecular formula of $C_{32}H_{23}CrN_{10}O_8$ and a molecular weight of approximately 727.59 g/mol.

Physicochemical and Spectroscopic Properties

The physicochemical properties of **Solvent Orange 62** are summarized in the table below. These properties underscore its suitability for applications requiring high stability and solubility in organic media.

Table 1: Physicochemical Properties of **Solvent Orange 62**

Property	Value	Reference(s)
Appearance	Reddish-orange powder	
C.I. Name	Solvent Orange 62	
C.I. Number	12714	
CAS Number	52256-37-8	
Molecular Formula	$C_{32}H_{23}CrN_{10}O_8$	
Molecular Weight	727.59 g/mol	
Melting Point	220 °C	
Solubility in Water	Insoluble	
Acute Oral Toxicity (LD50, rat)	8200 mg/kg	

Table 2: Solubility Profile of **Solvent Orange 62** in Organic Solvents

Solvent	Solubility (g/L)	Reference(s)
Alcohol	100	
1-Methoxy-2-propanol	200	
n-Propanol	50	
2-Ethoxyethanol	300	
Methyl Ethyl Ketone (MEK)	500	
Ethyl Acetate	50	
Toluene	50	

Spectroscopic Characterization:

While specific, publicly available spectra for **Solvent Orange 62** are scarce, the characterization of such metal-complex azo dyes typically involves the following techniques:

- **UV-Visible Spectroscopy:** Used to determine the maximum absorption wavelength (λ_{max}), which is responsible for the dye's color. The complexation with chromium is expected to cause a bathochromic (red) shift in the λ_{max} compared to the free ligand.
- **Infrared (IR) Spectroscopy:** Provides information about the functional groups present. Key vibrational bands would include those for O-H, N=N (azo), C=O, and the coordination bonds between the chromium and the ligand's oxygen and nitrogen atoms.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While the paramagnetic nature of the Cr(III) ion can complicate NMR analysis, it can still provide insights into the structure of the organic ligand.

Synthesis and Experimental Protocols

The synthesis of **Solvent Orange 62** is a multi-step process that involves the creation of the organic azo dye ligand followed by its complexation with a chromium salt.

Synthesis Workflow

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- To cite this document: BenchChem. [In-Depth Technical Guide: The Metal Complex Nature of Solvent Orange 62]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15287730#understanding-the-metal-complex-nature-of-solvent-orange-62>]

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